

An In-depth Technical Guide to 1-Methoxyindole-3-carboxylic Acid

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Compound of Interest

Compound Name: 1-Methoxyindole-3-carboxylic acid

Cat. No.: B132495

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Abstract

1-Methoxyindole-3-carboxylic acid is a synthetically derived indole compound with the chemical formula C₁₀H₉NO₃. This technical guide provides a comprehensive overview of its chemical structure, formula, and key physicochemical properties. While detailed experimental protocols for its synthesis are not readily available in the public domain, its preparation is noted to originate from a phytoalexin nucleophilic substitution reaction. The biological activities of its structural analogs suggest potential areas of investigation, including antioxidant and anti-inflammatory properties. This document aims to consolidate the available technical data for researchers and professionals in the field of drug development and chemical research.

Chemical Structure and Formula

1-Methoxyindole-3-carboxylic acid is characterized by an indole scaffold, which is a bicyclic structure consisting of a benzene ring fused to a pyrrole ring. A methoxy group (-OCH₃) is attached to the nitrogen at position 1 of the indole ring, and a carboxylic acid group (-COOH) is substituted at position 3.

Chemical Formula: C10H9NO3[1]

Molecular Weight: 191.18 g/mol [1]



CAS Number: 91913-76-7

Chemical Structure:

Caption: Chemical structure of 1-Methoxyindole-3-carboxylic acid.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Methoxyindole-3-carboxylic acid** is presented in the table below.

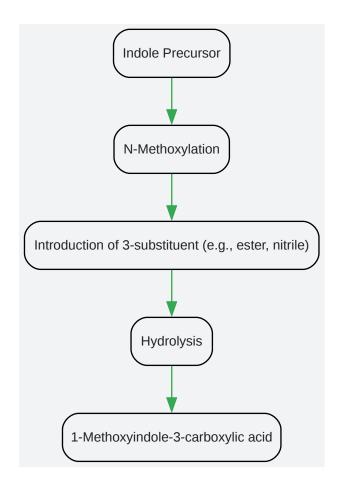
Property	Value	Reference
Molecular Formula	С10Н9NО3	[1]
Molecular Weight	191.18 g/mol	[1]
CAS Number	91913-76-7	
Appearance	Solid (predicted)	_
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

Synthesis

1-Methoxyindole-3-carboxylic acid is a synthetic compound.[1] It is derived from a phytoalexin through a nucleophilic substitution reaction that selectively occurs at the 2-position. [1] A detailed, step-by-step experimental protocol for this specific synthesis is not widely published. However, general methods for the synthesis of related indole-3-carboxylic acid derivatives often involve the hydrolysis of the corresponding ester or nitrile.

General Synthetic Workflow (Hypothetical):





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References

- 1. medchemexpress.com [medchemexpress.com]
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